

AM-087: A Technical Guide to its Presumed Downstream Signaling Pathways

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Compound of Interest

Compound Name: AM-087
CAS No.: 152674-96-9
Cat. No.: B16105594

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AM-087 is a synthetic cannabinoid of the dibenzopyran class, structurally derived from Δ^8 -tetrahydrocannabinol (THC). It is distinguished by a bromine substitution on its 3-position side chain. Preclinical data identifies **AM-087** as a potent and selective agonist for the Cannabinoid Receptor 1 (CB1).^[1] The CB1 receptor, a Class A G protein-coupled receptor (GPCR), is a key component of the endocannabinoid system and is highly expressed in the central nervous system. Its activation initiates a cascade of intracellular signaling events that modulate neurotransmitter release, neuronal excitability, and other physiological processes.

This technical guide outlines the principal downstream signaling pathways expected to be modulated by **AM-087**, based on its established activity as a potent CB1 receptor agonist. While specific experimental data on the downstream effects of **AM-087** are limited in publicly available literature, this document provides a comprehensive overview of the canonical CB1 receptor signaling cascades and detailed methodologies for their investigation. This guide is

intended to serve as a foundational resource for researchers seeking to characterize the molecular pharmacology of **AM-087** and similar cannabinoid agonists.

Quantitative Data

The primary quantitative datum available for **AM-087** is its high binding affinity for the CB1 receptor. This potency is significantly greater than that of THC, the principal psychoactive constituent of cannabis.

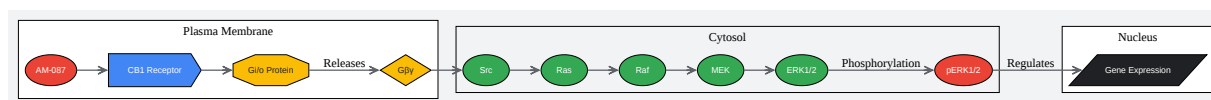
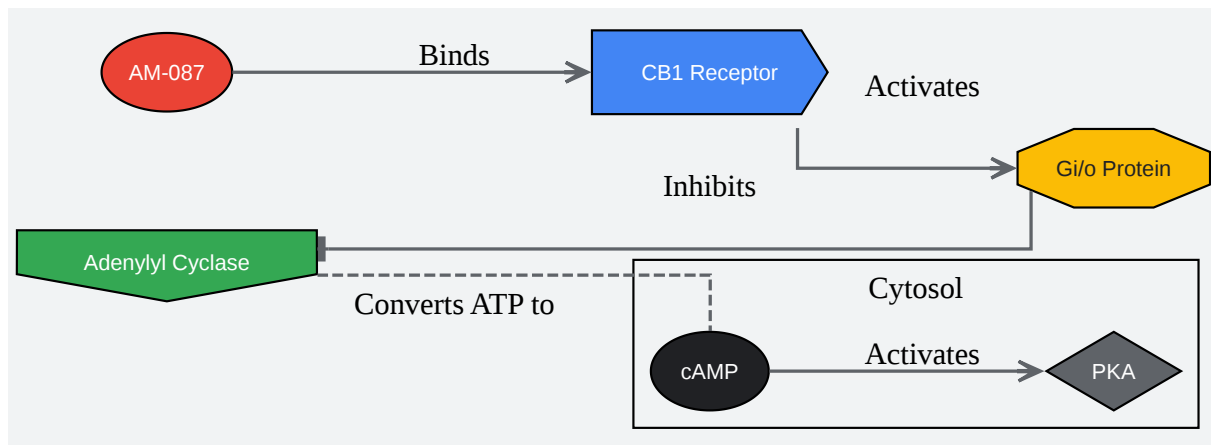
Compound	Target	Binding Affinity (Ki)
AM-087	Human CB1 Receptor	0.43 nM ^[1]

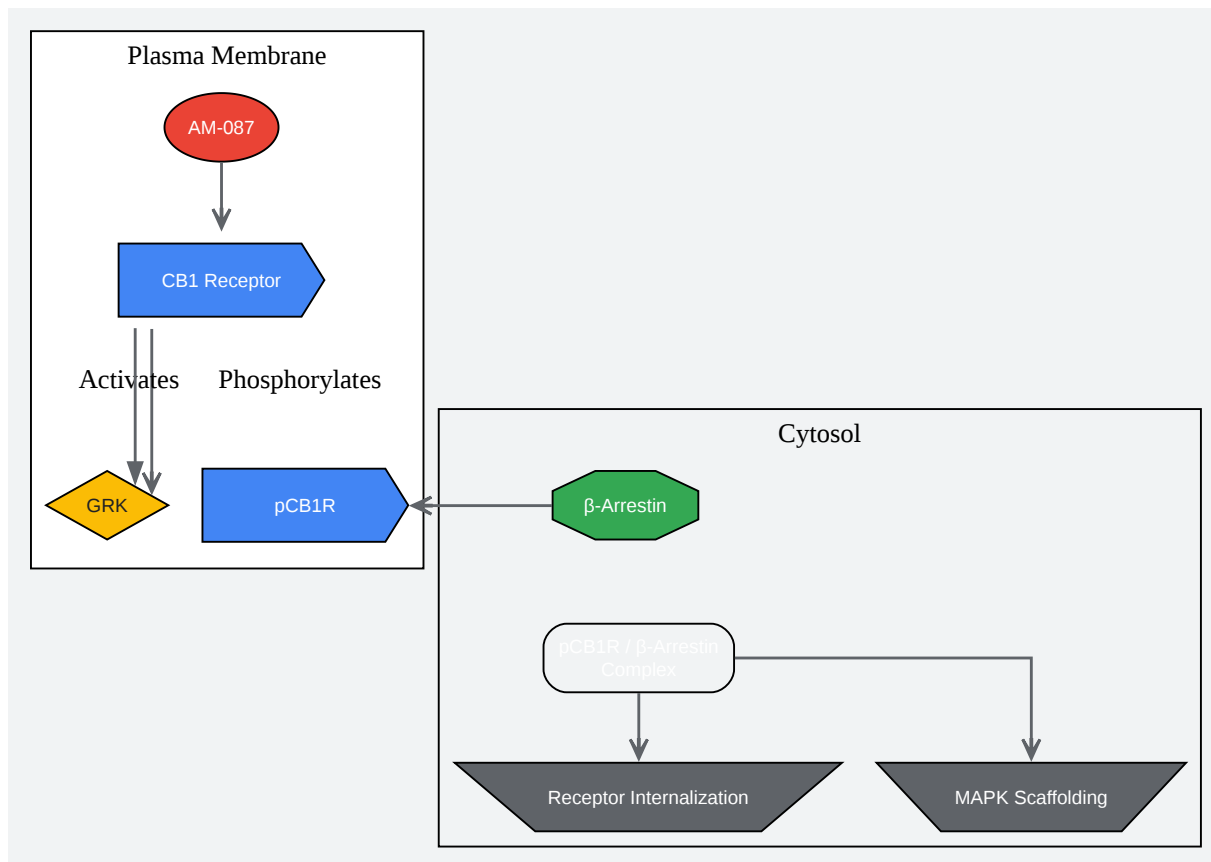
Core Downstream Signaling Pathways

As a CB1 receptor agonist, **AM-087** is predicted to activate intracellular signaling pathways primarily through the coupling of the receptor to inhibitory G proteins of the Gi/o family. This initial event triggers several key downstream cascades, including the inhibition of adenylyl cyclase, the activation of the mitogen-activated protein kinase (MAPK) pathway, and the recruitment of β -arrestins, which mediate receptor desensitization and internalization.

G Protein-Mediated Inhibition of Adenylyl Cyclase

The canonical signaling pathway initiated by CB1 receptor activation is the inhibition of adenylyl cyclase activity. Upon agonist binding, the CB1 receptor facilitates the exchange of GDP for GTP on the α subunit of the associated Gi/o protein. The activated G α i subunit then dissociates from the G $\beta\gamma$ dimer and directly inhibits adenylyl cyclase, leading to a reduction in intracellular cyclic adenosine monophosphate (cAMP) levels.^{[2][3][4][5]} This decrease in cAMP subsequently reduces the activity of protein kinase A (PKA).





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